

# calcium adipate FTIR Raman spectroscopic analysis

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## Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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## Synthesis and Crystal Growth

A highly controlled method for producing high-quality single crystals of **calcium adipate** is the **single gel diffusion technique** [1].

- **Gel Preparation:** Sodium metasilicate solution is mixed with an acidic solution to form a silica gel medium. The gel density and pH are carefully controlled (e.g., sodium metasilicate concentration of 1.03–1.06 g/cm<sup>3</sup>) [2].
- **Crystallization Process:** One reactant (typically adipic acid) is incorporated within the gel matrix. A solution of a calcium salt (e.g., calcium chloride) is then carefully poured over the set gel. The crystals form slowly at the diffusion interface as the ions migrate through the gel pores [1] [2].

Alternative synthesis routes include direct **neutralization** of adipic acid with calcium hydroxide in aqueous solution [2]: [  $\text{C}_6\text{H}_{10}\text{O}_4 + \text{Ca}(\text{OH})_2 \rightarrow \text{Ca}(\text{C}_6\text{H}_8\text{O}_4) + 2\text{H}_2\text{O}$  ]

## FTIR and Raman Spectral Assignments

The table below summarizes the characteristic FTIR and Raman vibrational bands for **calcium adipate monohydrate** single crystals, based on experimental data [1].

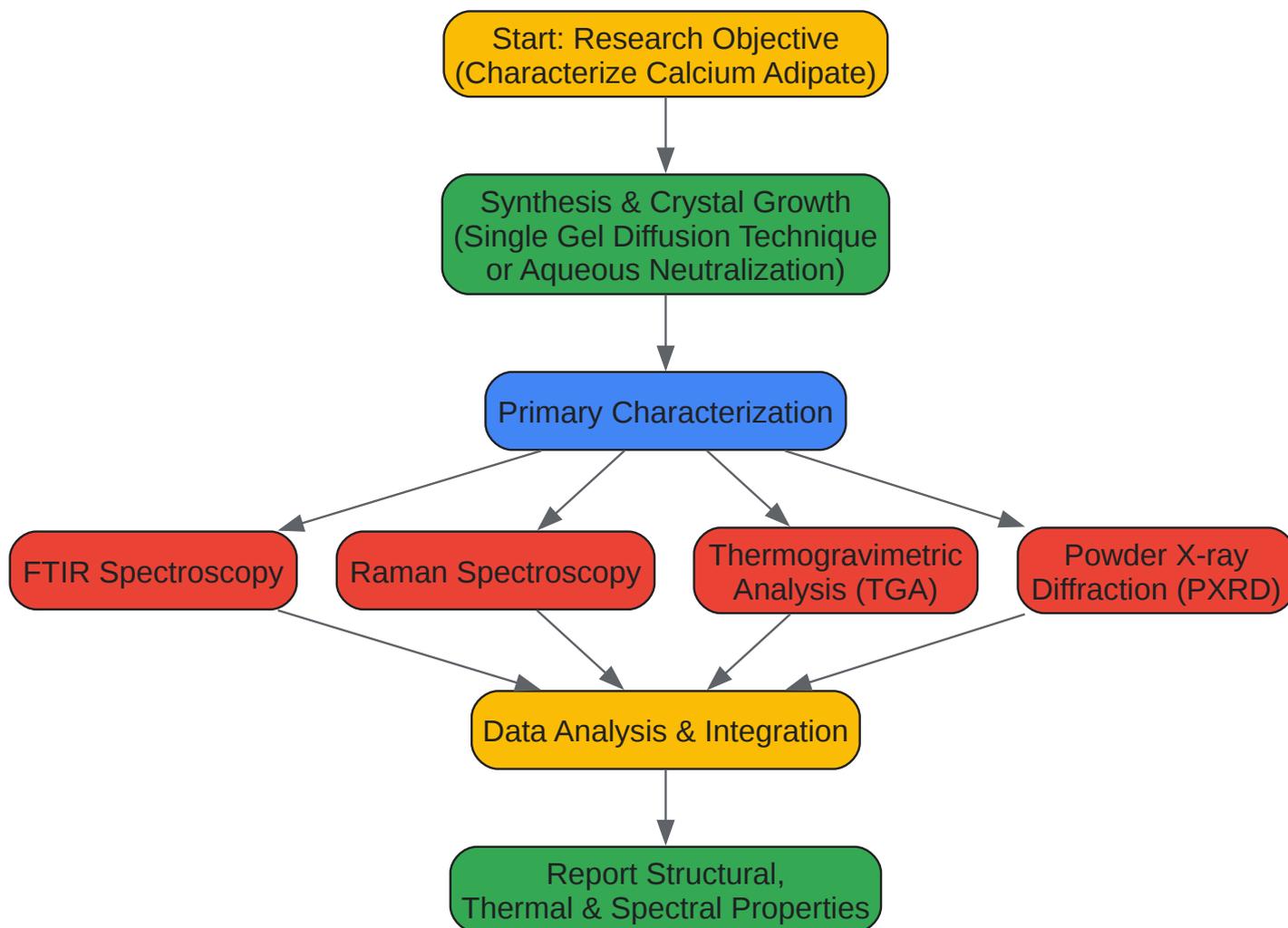
Vibration Mode Assignment	FTIR Band (cm <sup>-1</sup> )	Raman Band (cm <sup>-1</sup> )
C-H Stretching (CH <sub>2</sub> )	2853, 2923	2854, 2930
Asymmetric COO <sup>-</sup> Stretch	1540	1545
Symmetric COO <sup>-</sup> Stretch	1408	1418
C-C Stretching	1292	Not Specified
C-O Stretching	1255, 1205, 1175, 1125, 1105, 1070, 1050, 1030, 910	Not Specified
O-C=O Bending	765	765

#### Key Insights from Spectroscopy:

- The separations ( $\Delta$ ) between the asymmetric and symmetric COO<sup>-</sup> stretches are **132 cm<sup>-1</sup> in FTIR** and **127 cm<sup>-1</sup> in Raman** [1]. This value indicates the **bridging bidentate coordination** mode of the carboxylate groups to the calcium ion.
- The presence of sharp bands confirms the high crystalline quality of the material [1].

## Experimental Characterization Workflow

For a comprehensive analysis, you can follow this generalized experimental workflow that integrates synthesis with key characterization techniques:



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## Key Techniques and Protocols

- **Thermogravimetric Analysis (TGA):** This technique confirms the hydrate status and thermal stability. For **calcium adipate** monohydrate, the crystal structure is stable up to **103°C**, after which it dehydrates. The mass loss steps align with the suggested chemical formula  $\text{Ca}(\text{C}_6\text{H}_8\text{O}_4) \cdot \text{H}_2\text{O}$  [1].
- **Powder X-ray Diffraction (PXRD):** PXRD determines the crystal system and structure. **Calcium adipate** monohydrate crystallizes in the **triclinic system** with the space group **P-1(2)** [1].
- **Sample Preparation for Spectroscopy:**
  - **FTIR:** Standard practice is to prepare a **potassium bromide (KBr) pellet**. A small amount of the crystal is finely ground and homogenized with KBr powder, then pressed into a transparent

pellet under high pressure [3].

- **Raman:** A small crystal or powdered sample is typically placed under a microscope objective for analysis. The use of a **532 nm or 785 nm laser** is common for inorganic and organometallic materials to avoid fluorescence.

## Key Takeaways for Researchers

- The provided FTIR and Raman bands serve as a **definitive fingerprint** for identifying **calcium adipate** and confirming the coordination of the adipate ion to calcium.
- The **single gel diffusion technique** is optimal for growing high-quality single crystals suitable for detailed structural and spectroscopic analysis.
- Combining **FTIR, Raman, and TGA** provides a robust framework for confirming the chemical identity, hydration state, and thermal properties of the synthesized material.

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## References

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